

An In-depth Technical Guide to PBI-05204: A Novel Botanical Drug Candidate

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Compound of Interest

Compound Name: PBI 51
CAS No.: 95343-49-0
Cat. No.: B15570290

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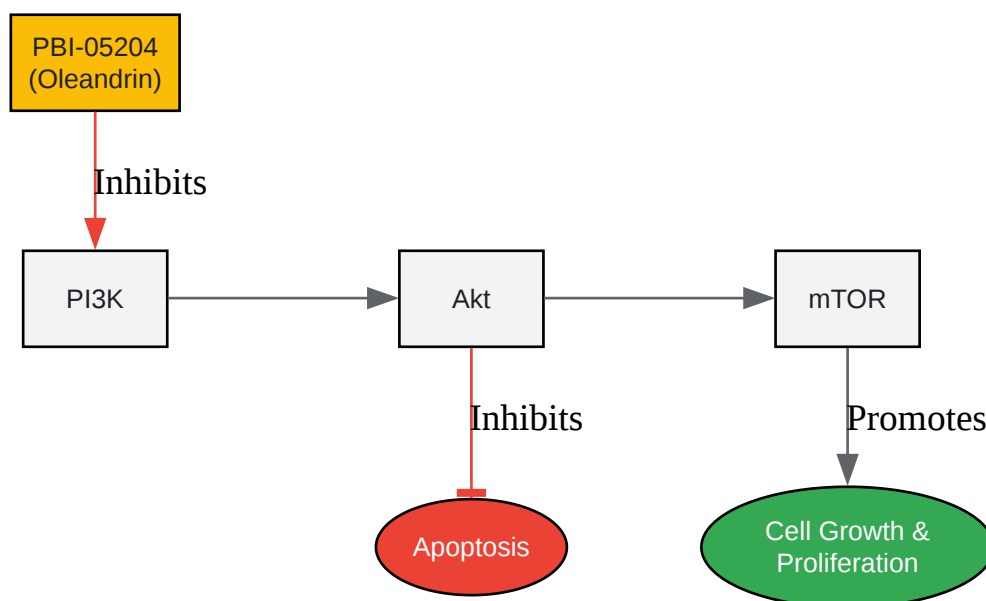
Disclaimer: Initial literature searches for "PBI-51" did not yield information on a specific molecule with this designation. The following technical guide focuses on PBI-05204, a closely named and well-documented botanical drug candidate, which is presumed to be the subject of interest.

Introduction

PBI-05204 is a novel, first-in-class botanical drug candidate derived from a supercritical CO₂ extract of Nerium oleander leaves.^{[1][2]} It has been investigated for its potential as an anti-cancer agent, with preclinical and clinical studies exploring its efficacy in various malignancies, including pancreatic cancer and glioblastoma.^{[1][2]} The primary active component of PBI-05204 is oleandrin, a cardiac glycoside that has demonstrated potent anti-tumor activity.^[1] This technical guide provides a comprehensive review of the available scientific literature on PBI-05204, with a focus on its mechanism of action, experimental protocols, and quantitative data from key studies.

Mechanism of Action

PBI-05204 exerts its anti-tumor effects through the modulation of several critical signaling pathways, primarily the PI3K/Akt/mTOR pathway, which is frequently dysregulated in cancer.[2] Oleandrin, the major cytotoxic component of PBI-05204, is known to inhibit the phosphorylation of Akt and downregulate mTOR activity.[1] This disruption of the PI3K/Akt/mTOR pathway leads to the induction of apoptosis (programmed cell death) in cancer cells.[2] Furthermore, studies have suggested that PBI-05204 can modulate the properties of cancer stem cells, which are believed to be responsible for tumor initiation, progression, and resistance to therapy.[2]



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Caption: PBI-05204 Signaling Pathway

Preclinical and Clinical Data

In Vitro Studies

A summary of the in vitro activity of PBI-05204 in various human cancer cell lines is presented below.

Cell Line	Cancer Type	IC50 (Concentration for 50% Inhibition)	Reference
U87MG	Glioblastoma	Concentration- dependent inhibition	[2]
U251	Glioblastoma	Concentration- dependent inhibition	[2]
T98G	Glioblastoma	Concentration- dependent inhibition	[2]

In Vivo Studies

The anti-tumor efficacy of PBI-05204 has been evaluated in animal models of human cancer.

Tumor Model	Treatment	Outcome	Reference
Glioblastoma Xenograft	PBI-05204	Inhibition of tumor growth	[2]

Clinical Trials

PBI-05204 has been evaluated in Phase I and Phase II clinical trials in patients with advanced cancers.

Phase II Study in Metastatic Pancreatic Ductal Adenocarcinoma (mPDA)

Parameter	Value	Reference
Number of Patients Analyzed	38	[1]
Median Progression-Free Survival (PFS)	56 days	[1]
Objective Response Rate	2.6% (1 patient)	[1]
Overall Survival (OS) at 4.5 months	26.3% (10 patients)	[1]
Most Common Grade ≥ 3 Treatment-Emergent Adverse Events	Fatigue, vomiting, nausea, decreased appetite, diarrhea	[1]

Experimental Protocols

Cell Viability Assay

- Objective: To determine the cytotoxic effects of PBI-05204 on cancer cell lines.
- Method: Human glioblastoma cell lines (U87MG, U251, and T98G) were cultured in appropriate media.[2] Cells were seeded in 96-well plates and treated with increasing concentrations of PBI-05204 for a specified duration. Cell viability was assessed using a standard method such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. The IC₅₀ value was calculated from the dose-response curves.



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Caption: Cell Viability Assay Workflow

Phase II Clinical Trial in mPDA

- Objective: To evaluate the efficacy and safety of PBI-05204 in patients with refractory metastatic pancreatic ductal adenocarcinoma.[1]
- Study Design: A single-arm, open-label, multi-center Phase II study.[1]
- Patient Population: Patients with refractory mPDA.[1]
- Treatment: Patients received oral PBI-05204 daily until disease progression, unacceptable toxicity, or withdrawal of consent.[1]
- Endpoints:
 - Primary: Overall Survival (OS).[1]
 - Secondary: Safety, Progression-Free Survival (PFS), and Overall Response Rate.[1]
- Assessments: Radiographic response was assessed every two cycles.[1]

Conclusion

PBI-05204 is a promising botanical drug candidate with a well-defined mechanism of action involving the inhibition of the PI3K/Akt/mTOR signaling pathway. Preclinical studies have demonstrated its anti-tumor activity in various cancer models. While a Phase II trial in metastatic pancreatic cancer did not meet its primary endpoint for overall survival, it showed signals of efficacy in a heavily pretreated population and was generally well-tolerated.[1] Further clinical investigation, potentially in combination with other therapeutic agents, is warranted to fully elucidate the therapeutic potential of PBI-05204 in oncology.[1][2]

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References

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- 2. The Botanical Drug PBI-05204, a Supercritical CO2 Extract of Nerium Oleander, Inhibits Growth of Human Glioblastoma, Reduces Akt/mTOR Activities, and Modulates GSC Cell-Renewal Properties - PubMed [pubmed.ncbi.nlm.nih.gov]
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